

A Technical Guide to the Physical Properties of H-Phe(2-Cl)-OH

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Compound of Interest

Compound Name: H-Phe(2-Cl)-OH

Cat. No.: B556779

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For Researchers, Scientists, and Drug Development Professionals

Introduction: **H-Phe(2-Cl)-OH**, also known as 2-Chloro-L-phenylalanine, is a non-proteinogenic amino acid derivative of L-phenylalanine.[1] Its structure, featuring a chlorine atom on the ortho position of the phenyl ring, imparts unique biochemical properties that make it a valuable tool in various research fields.[2] This compound is utilized in neuroscience to study neurotransmitter systems, in pharmaceutical development for synthesizing novel drugs, and in biochemical studies as an enzyme inhibitor.[2][3] This technical guide provides a comprehensive overview of the core physical properties of **H-Phe(2-Cl)-OH**, details the experimental protocols for their determination, and outlines its key applications.

General and Chemical Properties

H-Phe(2-Cl)-OH is a white to off-white crystalline powder.[2] It is recognized for its role as a selective inhibitor of certain enzymes, which is valuable in studies of protein synthesis and metabolic pathways.[2]

Property	Value	Source(s)
IUPAC Name	(2S)-2-amino-3-(2-chlorophenyl)propanoic acid	[4][5][6]
Synonyms	L-Phe(2-Cl)-OH, o-Chloro-L-phenylalanine, H-Phe(2-Cl)-OH	[2][4]
Molecular Formula	C ₉ H ₁₀ ClNO ₂	[1][2][4][5]
Molecular Weight	199.63 g/mol	[4][5][6]
CAS Number	103616-89-3	[1][2][4][5]
Appearance	White to off-white crystalline powder	[2]
Purity	≥98% to ≥99%	[1][2][4]

Physical and Spectroscopic Properties

The physical properties of **H-Phe(2-Cl)-OH** have been characterized by various suppliers and researchers. It is important to note that some values, particularly melting point and solubility, show variability across different sources.

Property	Value Range	Source(s)
Melting Point	196 - 235 °C	[2] [4] [7]
196 - 199 °C	[4] [5]	
227 - 235 °C	[2]	
200 - 220 °C	[7]	
233 - 235 °C	[8]	
Optical Rotation	$[\alpha]_{20/D} = -9.0$ to -10.5° (c=1 in H ₂ O)	[2]
Solubility	Water: Insoluble to Slightly Soluble	[5] [7] [8] [9]
Ethanol: Slightly Soluble	[1]	
DMSO: Slightly Soluble	[8] [9]	
Soluble in acid and alkali	[7]	
pKa	2.16 ± 0.10 (Predicted)	[8]

Spectroscopic Data	Identifier	Source(s)
InChI Key	CVZZNRXMDCOHBG-QMMMGPBSA-N	[1] [5] [8]
SMILES	N--INVALID-LINK--C(O)=O	[5]

Experimental Protocols and Workflows

The determination of the physical properties of **H-Phe(2-Cl)-OH** follows standard laboratory procedures for amino acids.

Melting Point Determination

The melting point is a critical indicator of purity.[\[10\]](#) For amino acids, which may decompose upon heating, rapid scanning methods can be employed, although the standard capillary

method is common.[11][12]

Protocol: Capillary Method

- **Sample Preparation:** A small amount of dry **H-Phe(2-Cl)-OH** powder is finely ground and packed into a glass capillary tube to a height of 2-3 mm. The sample should be well-compacted.[13]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus alongside a calibrated thermometer or sensor.[10]
- **Preliminary Measurement:** A rapid heating rate (e.g., 10-20 °C/min) is used to determine an approximate melting range.[13] A fresh sample must be used for the precise determination. [13]
- **Accurate Measurement:** The apparatus is cooled to at least 5 °C below the approximate melting point. A new sample is heated at a slow, controlled rate (e.g., 1-2 °C/min).[10]
- **Data Recording:** The temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes liquid (completion) are recorded as the melting range.[10]

Caption: Workflow for Melting Point Determination.

Solubility Testing

Solubility provides insight into the polarity and functional groups of a compound.[14] For amino acids, solubility is tested in a range of polar and non-polar solvents, as well as acidic and basic solutions.[15][16]

Protocol: Qualitative Solubility Test

- **Preparation:** Label a series of clean, dry test tubes, one for each solvent to be tested (e.g., deionized water, ethanol, DMSO, dilute HCl, dilute NaOH).[17]
- **Solvent Addition:** Add a defined volume (e.g., 2-3 mL) of each solvent to its respective test tube.[16]

- **Sample Addition:** Add a small, pre-weighed amount of **H-Phe(2-Cl)-OH** to each test tube.
- **Agitation:** Shake or vortex each tube thoroughly for a set period to ensure maximum contact between the solute and solvent.^[15] Gentle warming may be applied if necessary, particularly for water.^[16]
- **Observation:** Allow the tubes to stand for a few minutes. Observe whether the solid has completely dissolved (soluble), partially dissolved (slightly soluble), or not dissolved at all (insoluble).^[14]^[15] The formation of a clear solution indicates solubility.^[14]

Caption: Workflow for Qualitative Solubility Testing.

Optical Rotation Measurement

As a chiral molecule, **H-Phe(2-Cl)-OH** rotates plane-polarized light.^[18] This property is measured using a polarimeter, and the result is reported as the specific rotation.^[19]

Protocol: Polarimetry

- **Instrument Preparation:** Turn on the polarimeter and allow the light source (typically a sodium lamp, 589 nm) to warm up and stabilize.^[20]
- **Blank Measurement:** Fill a clean polarimeter cell (of a known path length, e.g., 1 dm) with the solvent (e.g., H₂O). Ensure no air bubbles are present. Place the cell in the instrument and zero it.^[20]^[21]
- **Sample Preparation:** Prepare a solution of **H-Phe(2-Cl)-OH** of a precise concentration (c), measured in g/mL, using the same solvent. For **H-Phe(2-Cl)-OH**, a typical concentration is 1 g per 100 mL (c=0.01 g/mL).^[2]
- **Sample Measurement:** Rinse and fill the polarimeter cell with the sample solution, again ensuring no bubbles are present. Place the cell in the instrument and measure the observed rotation (α) in degrees.^[19]^[20] Record the temperature.
- **Calculation:** Calculate the specific rotation $[\alpha]$ using Biot's law:^[19]^[22] $[\alpha] = \alpha / (l \times c)$ where α is the observed rotation, l is the cell path length in decimeters (dm), and c is the concentration in g/mL.

Caption: Workflow for Optical Rotation Measurement.

Applications in Research and Development

The unique properties of **H-Phe(2-Cl)-OH** make it a valuable compound in several areas of scientific research:

- **Enzyme Inhibition:** It acts as an inhibitor for enzymes like glutathione S-transferase and tyrosine hydroxylase, aiding in the study of their mechanisms and pathways.[2][3]
- **Pharmaceutical Development:** It is used as a building block in the synthesis of novel drugs and peptide-based therapeutics, particularly those targeting amino acid metabolism.[2]
- **Neuroscience:** The compound serves as a tool for investigating neurotransmitter systems and the function of amino acid transporters in the brain.[2]
- **Metabolomics:** It has been used as an internal standard in LC-MS-based metabolomics studies due to its structural similarity to natural phenylalanine but distinct mass.[1]

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